

A Technical Guide to the Properties and Formation of Dawsonite

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Compound of Interest

Compound Name: DAWSONITE

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Abstract: **Dawsonite**, a sodium aluminum carbonate hydroxide mineral with the chemical formula $\text{NaAlCO}_3(\text{OH})_2$, is a subject of increasing interest in geological and material sciences. Primarily known for its potential role in geological carbon sequestration, its formation is a key indicator of specific geochemical conditions, particularly high partial pressures of CO_2 . This technical guide provides a comprehensive overview of the mineralogical properties, geological formation, and laboratory synthesis of **dawsonite**. It is intended for researchers, scientists, and professionals in geology and materials science. While the synthetic analogue of **dawsonite**, dihydroxyaluminum sodium carbonate, has applications as an antacid, this guide will clarify its limited role in complex drug development pathways.

Mineralogical Properties of Dawsonite

Dawsonite was first discovered in 1874 at the McGill University campus in Montreal, Canada, and was named after geologist Sir John William Dawson.[1] It is a secondary hydrothermal mineral that typically forms at low temperatures through the decomposition of aluminum silicates.[2]

Physical and Crystallographic Properties

Dawsonite crystallizes in the orthorhombic crystal system, belonging to the dipyramidal (mmm) crystal class.[1] Its crystals are typically small, appearing as lamellar to acicular (needle-like) formations, often grouped in spherulites, tufts, or fine radiated encrustations.[2] The mineral is usually colorless to white, though pink varieties have been noted.[3] It exhibits a vitreous or

silky luster, a white streak, and is transparent.[3] **Dawsonite** has a perfect cleavage on {110} and an uneven fracture.[4]

Quantitative Data Summary

The key quantitative properties of **dawsonite** are summarized in the tables below for ease of reference.

Table 1: Crystallographic and Physical Properties of **Dawsonite**

Property	Value	Citations
Chemical Formula	$\text{NaAlCO}_3(\text{OH})_2$	[1][4]
Crystal System	Orthorhombic	[3][4]
Space Group	Imam	[3]
Unit Cell Parameters	$a = 6.759 \text{ \AA}$, $b = 10.425 \text{ \AA}$, $c = 5.585 \text{ \AA}$	[3]
Formula Mass	144.00 g/mol	[1]
Mohs Hardness	3	[3]
Density (Measured)	2.436 g/cm ³	[3]
Density (Calculated)	2.431 g/cm ³	[3]

Table 2: Optical Properties of **Dawsonite**

Property	Value	Citations
Optical Character	Biaxial (-)	[2]
Refractive Indices	$n\alpha = 1.466$, $n\beta = 1.542$, $n\gamma = 1.596$	[4]
Birefringence	$\delta = 0.130$	[4]
2V Angle (Measured)	77°	[4]
Diaphaneity	Transparent	[3]

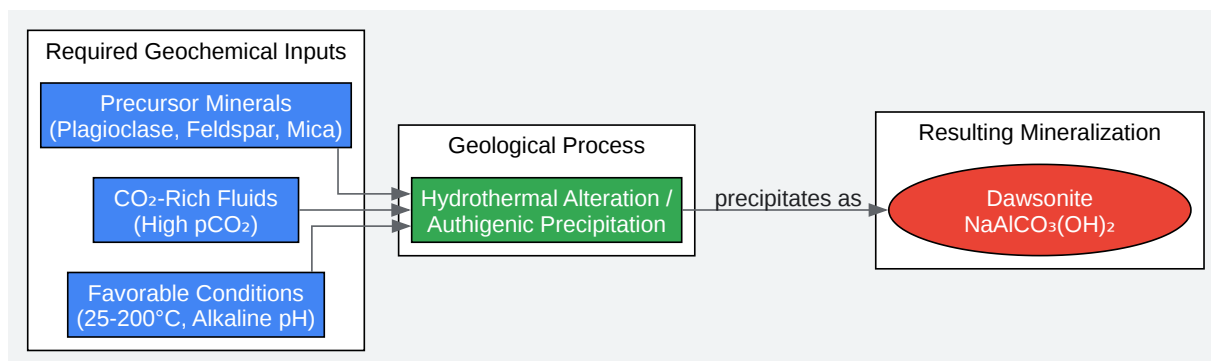
Geological Formation and Occurrence

The formation of **dawsonite** is indicative of specific geological environments, primarily those with high CO₂ partial pressure.[4] It is a key mineral in the study of Carbon Capture and Storage (CCS) as it can trap CO₂ in a solid, mineral state.[5]

Formation Environments and Conditions

Natural **dawsonite** typically forms in a temperature range of 25-200 °C.[4] It is commonly found at depths between 1,000 and 2,200 meters.[4] Its formation is favored in alkaline environments, though some studies suggest it can also form in neutral to weakly acidic fluids.[4] Geologically, it occurs as an authigenic mineral in alkaline shales and coal-bearing rocks, such as in the Green River Formation, USA, and the Sydney Basin, Australia.[1] It also forms in hydrothermally altered feldspathic dikes and as a coating on vug walls and fractures.[1]

The formation process involves several key inputs, including a source of sodium and aluminum, high CO₂ concentration, and appropriate temperature and pressure conditions, leading to the precipitation of **dawsonite**.



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*Logical flow of the geological formation of **dawsonite**.*

Precursor Minerals and Associations

The formation of **dawsonite** often results from the alteration of aluminosilicate minerals. Precursors can include plagioclase, sodium feldspar, potassium feldspar, montmorillonite, and mica.[4] Feldspathic sandstone is considered an optimal rock type for its formation.[4] **Dawsonite** is commonly found in association with other minerals such as fluorite, calcite, dolomite, pyrite, and quartz.[1]

Experimental Protocols for Dawsonite Synthesis

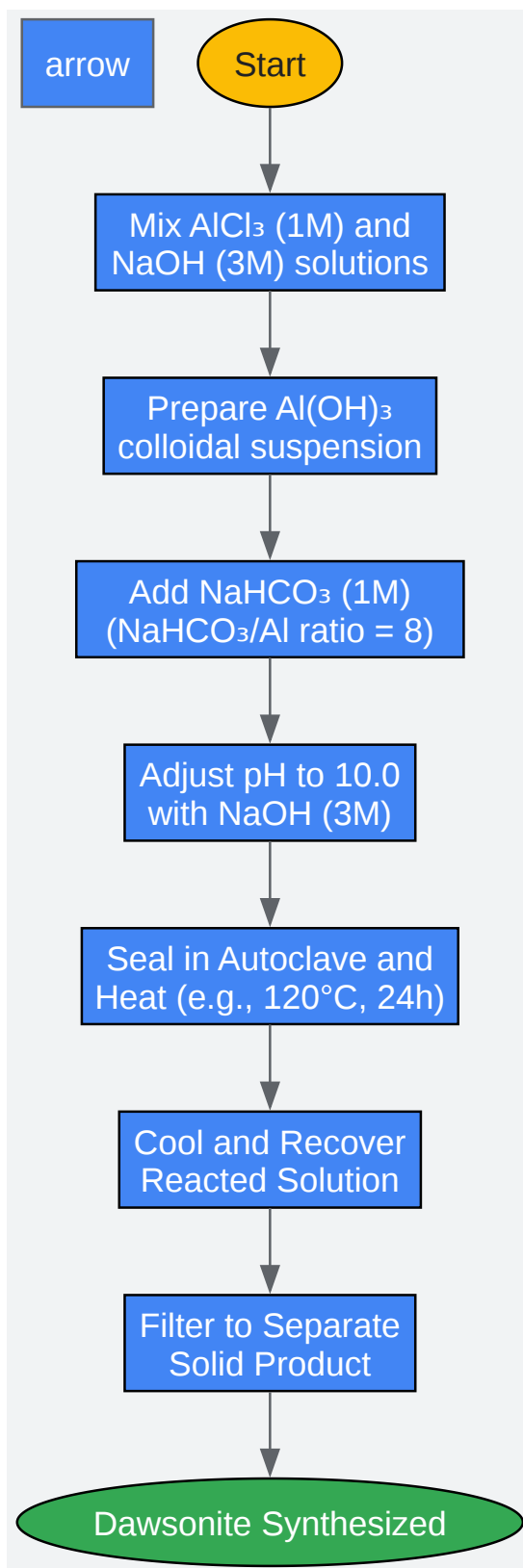
The conditions for **dawsonite** formation can be replicated in the laboratory. Various synthesis protocols have been developed, primarily for research into carbon sequestration and material science.

Protocol 1: Hydrothermal Synthesis from Colloidal Aluminum Hydroxide

This method involves the reaction of an aluminum source with sodium bicarbonate under controlled temperature and pH.

Methodology:

- **Prepare $\text{Al}(\text{OH})_3$ Suspension:** An aluminum hydroxide ($\text{Al}(\text{OH})_3$) colloidal suspension is prepared by mixing a 1 M solution of aluminum chloride (AlCl_3) with a 3 M solution of sodium hydroxide (NaOH).[\[6\]](#)
- **Add Bicarbonate:** A 1 M solution of sodium bicarbonate (NaHCO_3) is added to the $\text{Al}(\text{OH})_3$ suspension. A molar ratio of NaHCO_3 to Al of 8 is recommended to ensure the formation of a single **dawsonite**-type compound.[\[6\]](#)
- **Adjust pH:** The initial pH of the solution is adjusted to approximately 10.0 using a 3 M NaOH solution.[\[6\]](#)
- **Hydrothermal Reaction:** The mixed solution is sealed in a Teflon-lined autoclave and heated to a predefined temperature (e.g., 80, 120, or 160 °C) for 24 hours.[\[6\]](#)
- **Product Recovery:** After cooling the autoclave, the resulting solution is filtered to separate the solid product (**dawsonite**) from the liquid.[\[6\]](#)



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*Experimental workflow for hydrothermal synthesis of **dawsonite**.*

Protocol 2: Solid-State Synthesis

A non-aqueous method for synthesizing **dawsonite** has also been developed, which is notable for its simplicity.

Methodology:

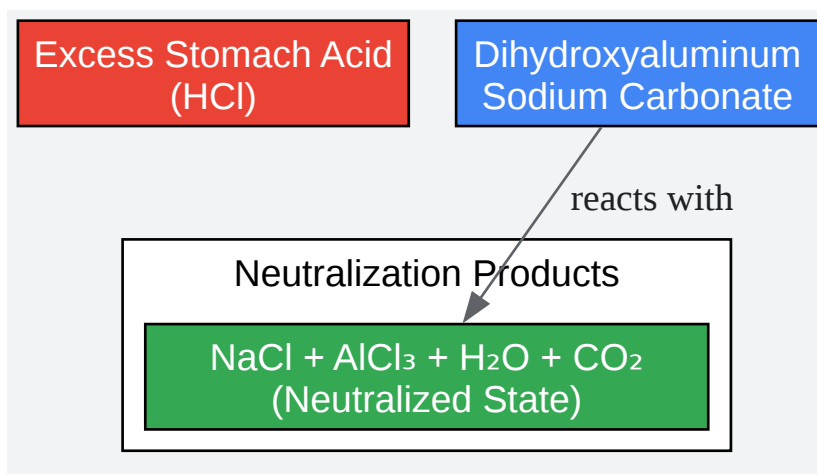
- **Prepare Reactants:** Equimolar quantities of finely pulverized aluminum hydroxide (e.g., gibbsite) and sodium bicarbonate (NaHCO_3) are intimately mixed. The particle size should be smaller than 90 μm .^[7]
- **High-Pressure Reaction:** The dry powder mixture is placed in a high-pressure reactor.^[7]
- **Calcination:** The mixture is heated to a temperature between 150 °C and 250 °C for 1 to 6 hours under a carbon dioxide pressure of 120 to 360 psig.^[7]
- **Product Recovery:** After cooling and depressurization, the resulting **dawsonite** product is dried.^[7]

Relevance in Pharmaceutical Applications

The audience for this guide includes drug development professionals; therefore, it is critical to address the role of **dawsonite**-related compounds in this field. The mineral **dawsonite** itself is not used in pharmaceuticals. However, its synthetic chemical analogue, dihydroxyaluminum sodium carbonate, is an active ingredient in some over-the-counter antacid medications.^[8]

There is no scientific literature suggesting that dihydroxyaluminum sodium carbonate interacts with complex biological signaling pathways in the manner of a targeted therapeutic agent. Its mechanism of action is a direct and simple chemical neutralization of excess gastric acid (hydrochloric acid, HCl). This interaction can affect the absorption of other drugs, primarily through chelation or pH-dependent changes in solubility.^{[9][10]}

The neutralization reaction is as follows: $\text{NaAl}(\text{OH})_2\text{CO}_3 + 3 \text{HCl} \rightarrow \text{NaCl} + \text{AlCl}_3 + 2 \text{H}_2\text{O} + \text{CO}_2$



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Mechanism of action for dihydroxyaluminum sodium carbonate as an antacid.

Conclusion

Dawsonite is a mineral of significant geological importance, offering insights into CO₂-rich environments and holding potential for carbon sequestration strategies. Its physical, chemical, and optical properties are well-defined, and its formation is constrained to specific low-temperature hydrothermal or authigenic conditions requiring an aluminosilicate precursor. While laboratory synthesis is straightforward, its application in the pharmaceutical field is limited to the antacid properties of its synthetic analogue, which acts via direct acid neutralization rather than through complex biological pathways. This guide provides a foundational technical overview for professionals engaged in geological, material, and pharmaceutical research.

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